

A Comprehensive Technical Guide to 1,4-di-tert-Butyl-2,5-dimethoxybenzene

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Compound of Interest

Compound Name: 1,4-di-tert-Butyl-2,5-dimethoxybenzene

Cat. No.: B1295392

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,4-di-tert-Butyl-2,5-dimethoxybenzene**, a versatile aromatic organic compound. This document details its fundamental chemical and physical properties, provides a comprehensive experimental protocol for its synthesis, and explores its significant applications, particularly in the realm of energy storage.

Core Data and Physical Properties

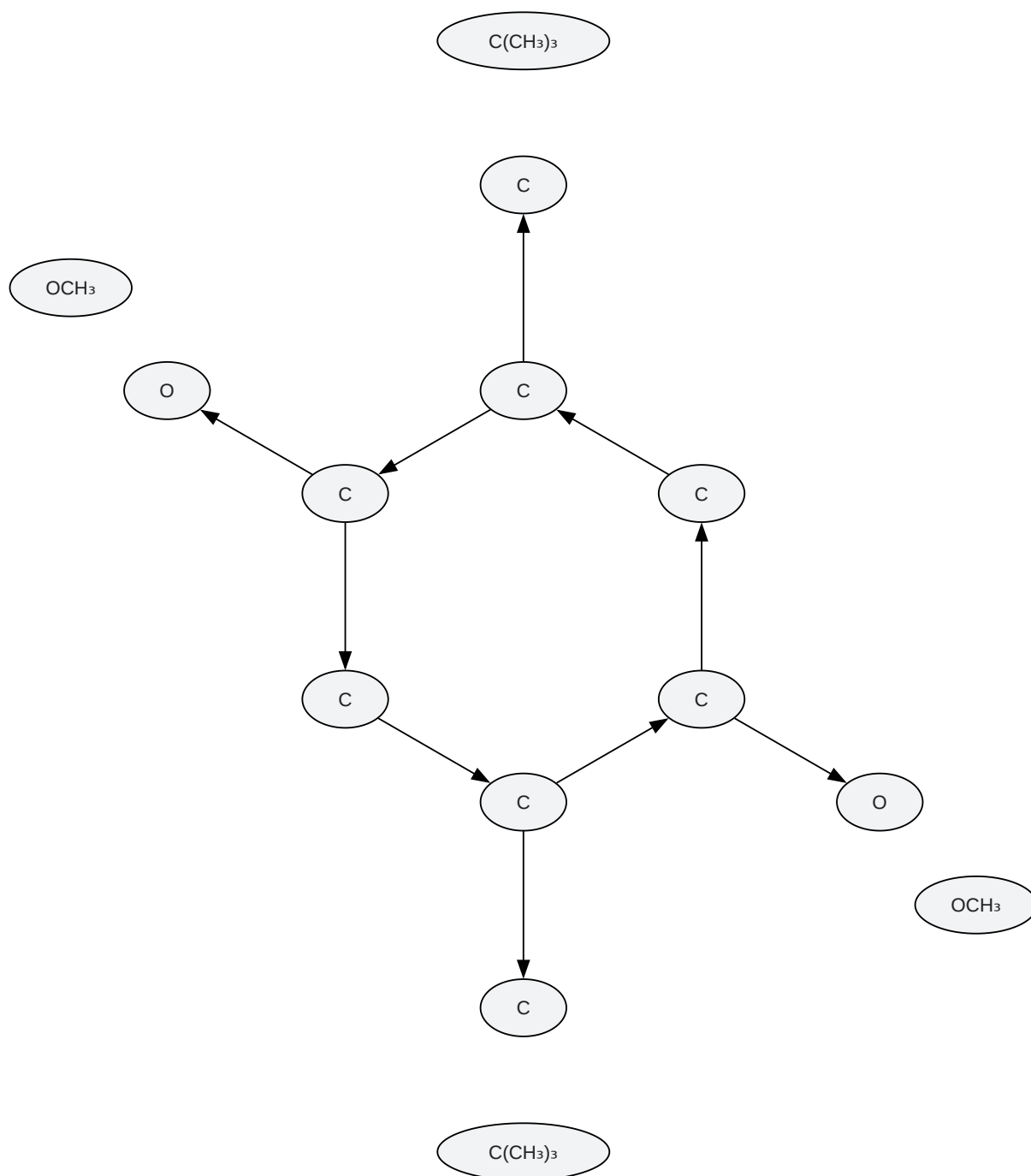
1,4-di-tert-Butyl-2,5-dimethoxybenzene is a substituted aromatic ether. Its molecular structure, characterized by the presence of two bulky tert-butyl groups and two electron-donating methoxy groups on a benzene ring, imparts unique steric and electronic properties that are leveraged in various chemical applications.^{[1][2]}

The key quantitative data for this compound are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₆ H ₂₆ O ₂ [2] [3] [4] [5] [6]
Molecular Weight	250.38 g/mol [2] [3] [4] [7]
CAS Number	7323-63-9 [3] [4] [5]
Appearance	White to off-white solid [3]
Melting Point	103-104 °C [4] [7]
Boiling Point	336.3 °C at 760 mmHg [4] [7]
Density	0.924 g/cm ³ [4]
Flash Point	115.3 °C [4]
InChI Key	ATGCJUULFWEPY-UHFFFAOYSA-N [6] [7]

Molecular Structure

The structural arrangement of **1,4-di-tert-Butyl-2,5-dimethoxybenzene** is central to its chemical behavior.



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Caption: Molecular structure of **1,4-di-tert-Butyl-2,5-dimethoxybenzene**.

Experimental Protocols

Synthesis via Friedel-Crafts Alkylation

The primary method for synthesizing **1,4-di-tert-Butyl-2,5-dimethoxybenzene** is through a Friedel-Crafts alkylation reaction.^[5] This electrophilic aromatic substitution involves the reaction of 1,4-dimethoxybenzene with tert-butyl alcohol in the presence of a strong acid catalyst, typically sulfuric acid.^{[4][7]} The methoxy groups on the benzene ring are activating ortho-para directors, while the bulky tert-butyl groups provide steric hindrance that favors the formation of the 1,4-di-substituted product.^{[2][5]}

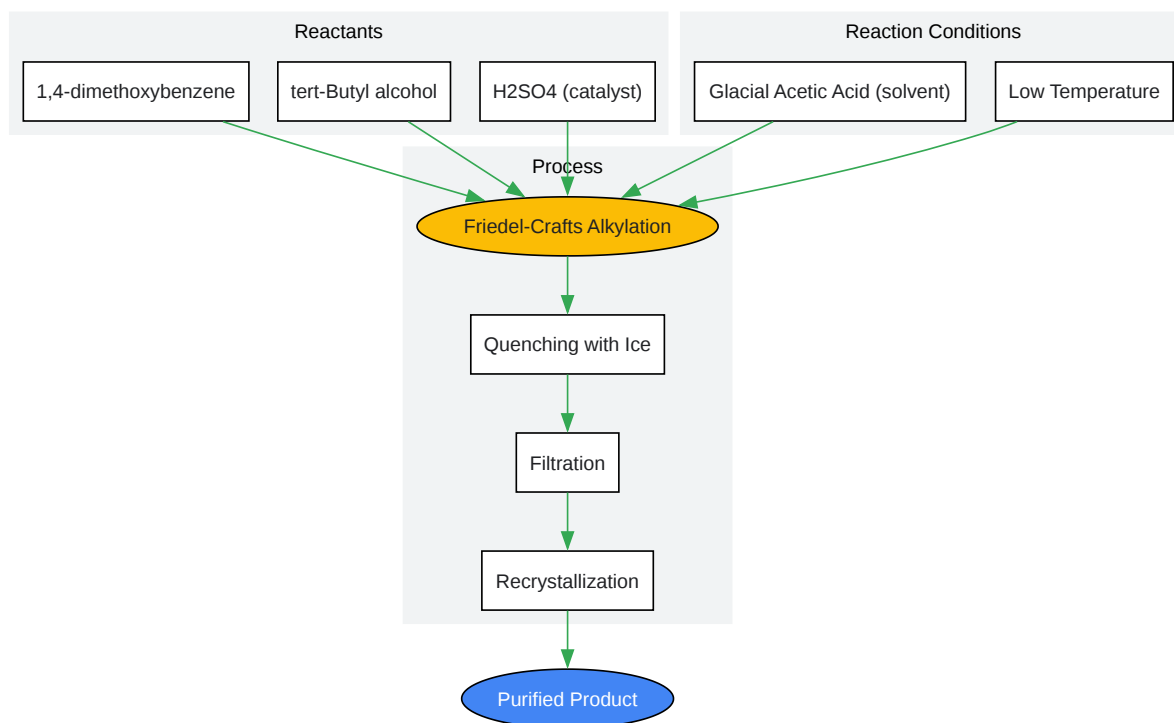
Materials:

- 1,4-dimethoxybenzene
- tert-Butyl alcohol
- Glacial acetic acid
- Concentrated sulfuric acid
- Ice
- Methanol
- Dichloromethane (for recrystallization, optional)
- Anhydrous calcium chloride (optional)

Procedure:

- In a flask equipped with a stirrer and placed in an ice-water bath, dissolve 1,4-dimethoxybenzene in tert-butyl alcohol and glacial acetic acid.^{[3][7]}
- In a separate flask, carefully prepare a chilled mixture of concentrated sulfuric acid.
- Slowly add the cold sulfuric acid solution to the 1,4-dimethoxybenzene mixture, ensuring the temperature remains low (typically below 15-20°C).^{[3][4]}

- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for a designated period (e.g., 5-20 minutes) to complete the reaction.[\[7\]](#)[\[8\]](#)
- Quench the reaction by pouring the mixture over crushed ice. This will dilute the sulfuric acid and cause the product to precipitate.[\[1\]](#)[\[3\]](#)
- Collect the solid product by vacuum filtration and wash it thoroughly with water, followed by cold methanol.[\[3\]](#)[\[4\]](#)
- The crude product can be further purified by recrystallization from a suitable solvent such as methanol or a mixture of dichloromethane and methanol.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Dry the purified product, record the yield, and characterize it using techniques like melting point determination, IR, and NMR spectroscopy.[\[3\]](#)



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Caption: Experimental workflow for the synthesis of **1,4-di-tert-Butyl-2,5-dimethoxybenzene**.

Applications in Drug Development and Research

While direct applications in drug development are not prominently documented in the public domain, its role as a versatile chemical building block is significant.^[2] Its stable and well-defined properties make it a reliable starting material or intermediate in multi-step syntheses for creating more complex molecules, which could include novel pharmaceuticals, agrochemicals,

or advanced materials.[2] The steric hindrance provided by the tert-butyl groups can be strategically used to direct the regioselectivity of subsequent reactions.[1]

Advanced Application: Redox Shuttle Additive in Lithium-Ion Batteries

A notable and well-researched application of **1,4-di-tert-Butyl-2,5-dimethoxybenzene** is as a redox shuttle additive for overcharge protection in lithium-ion batteries.[9] Overcharging can lead to thermal runaway and battery failure. This compound provides an electrochemical bypass mechanism at a specific voltage.

Mechanism of Action: When a lithium-ion cell reaches a full charge, the voltage begins to rise. If charging continues, the excess current can cause irreversible damage. When **1,4-di-tert-Butyl-2,5-dimethoxybenzene** is present in the electrolyte, it gets oxidized at the cathode at a potential slightly above the normal full-charge voltage of the cell. The resulting radical cation is stable due to the molecular structure and travels to the anode, where it is reduced back to its original form. This reversible redox cycle effectively shuttles electrons from the cathode to the anode, dissipating the excess charging current as heat and preventing the cell voltage from rising to dangerous levels.[9] This compound has been demonstrated to provide high-rate overcharge protection for hundreds of cycles in LiFePO₄-based cells.[9]

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